

Comparison Guide: Validating the Role of 3-Dehydroshikimate in the Shikimate Pathway

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Compound of Interest

Compound Name: 3-Dehydroshikimate

Cat. No.: B014608

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This guide provides an objective comparison of microbial systems to validate the essential role of **3-dehydroshikimate** (DHS) as a key intermediate in the shikimate biosynthetic pathway. The central strategy involves a comparative analysis of a wild-type *Escherichia coli* strain versus a genetically engineered strain in which the metabolic pathway is blocked immediately after the formation of DHS. This blockage, achieved by deleting the *aroE* gene encoding shikimate dehydrogenase, results in the accumulation of DHS, thereby providing definitive experimental evidence of its position and function within the pathway.^{[1][2]}

The shikimate pathway is a seven-step metabolic route used by bacteria, fungi, and plants to synthesize aromatic amino acids (phenylalanine, tyrosine, and tryptophan).^[3] Its absence in mammals makes the enzymes in this pathway attractive targets for the development of novel antimicrobial agents and herbicides.^[4] **3-dehydroshikimate** is the third intermediate in the pathway, formed from 3-dehydroquinate (DHQ) by the enzyme 3-dehydroquinate dehydratase, and is subsequently converted to shikimate by shikimate dehydrogenase.^[3]

Data Presentation: Metabolite Production Comparison

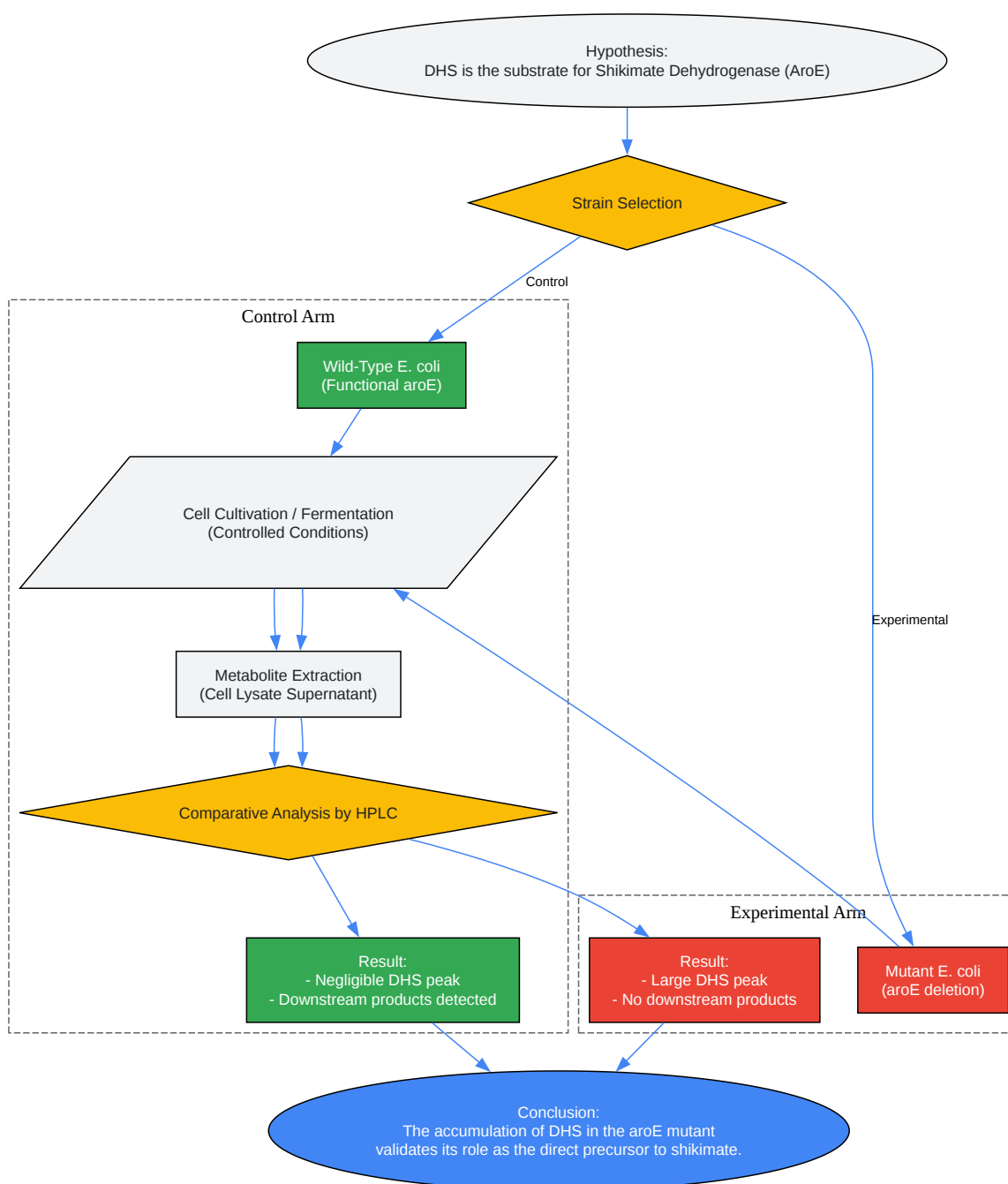
The following table summarizes quantitative data from studies using an *aroE* deficient *E. coli* strain (AB2834) as a parental host for DHS production.^{[1][2]} This strain lacks shikimate dehydrogenase, the enzyme that consumes DHS. The "Baseline" represents the parent strain, while the "Engineered Strain" includes further genetic modifications (e.g., overexpression of upstream enzymes like DAHP synthase) to increase the metabolic flux towards DHS.^{[1][2]} In a

Strain / Condition	Key Genetic Characteristic	3-Dehydroshikimate (DHS) Titer (g/L)	Primary Aromatic End-Product	Reference
Wild-Type (Alternative)	Functional <i>aroE</i> gene	~ 0	Chorismate-derived amino acids	[3]
Baseline (Experimental)	<i>aroE</i> deletion	~1.8 - 2.5	3-Dehydroshikimate	[1][5]
Engineered (Experimental)	<i>aroE</i> deletion + upstream pathway overexpression	up to 25 - 117	3-Dehydroshikimate	[1][2][5]

Visualizations



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